

"2-coumaranone CAS number and chemical properties"

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Compound of Interest

Compound Name: Coumaranone

Cat. No.: B1213874

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2-Coumaranone: A Technical Guide for Researchers

CAS Number: 553-86-6

This technical guide provides an in-depth overview of **2-coumaranone** (also known as 2(3H)-benzofuranone), a heterocyclic compound of significant interest in medicinal chemistry, materials science, and agrochemicals. This document details its chemical properties, experimental protocols for its synthesis and analysis, and key applications, with a focus on its well-documented chemiluminescent properties.

Core Chemical and Physical Properties

2-Coumaranone is a bicyclic compound featuring a benzene ring fused to a γ -butyrolactone ring.^[1] It presents as an off-white to pale yellow solid with an aromatic scent.^[1] The compound is soluble in hot water, diethyl ether, and acetonitrile.^[1] Key quantitative properties are summarized below.

Property	Value	Reference
CAS Number	553-86-6	[1][2][3][4][5]
Molecular Formula	C ₈ H ₆ O ₂	[1][3][4][5][6]
Molecular Weight	134.13 g/mol	[3][4][5]
Melting Point	49–51 °C	[1][3][7]
Boiling Point	248–250 °C	[3][6][7]
Appearance	White to pale cream/yellow crystals or powder	[1][4]
Solubility in Water	3.8 g/L at 30 °C	[3]
Density	1.22 g/cm ³	[6]

Synthesis and Manufacturing

2-Coumaranone can be synthesized through various routes, from laboratory-scale preparations to industrial processes. Key methodologies include the intramolecular cyclization of 2-hydroxyphenylacetic acid and a multi-step industrial synthesis from cyclohexanone and glyoxylic acid.

Experimental Protocol: Synthesis from 2-Hydroxyphenylacetic Acid

This laboratory-scale procedure involves the acid-catalyzed intramolecular esterification (lactonization) of 2-hydroxyphenylacetic acid.

Materials:

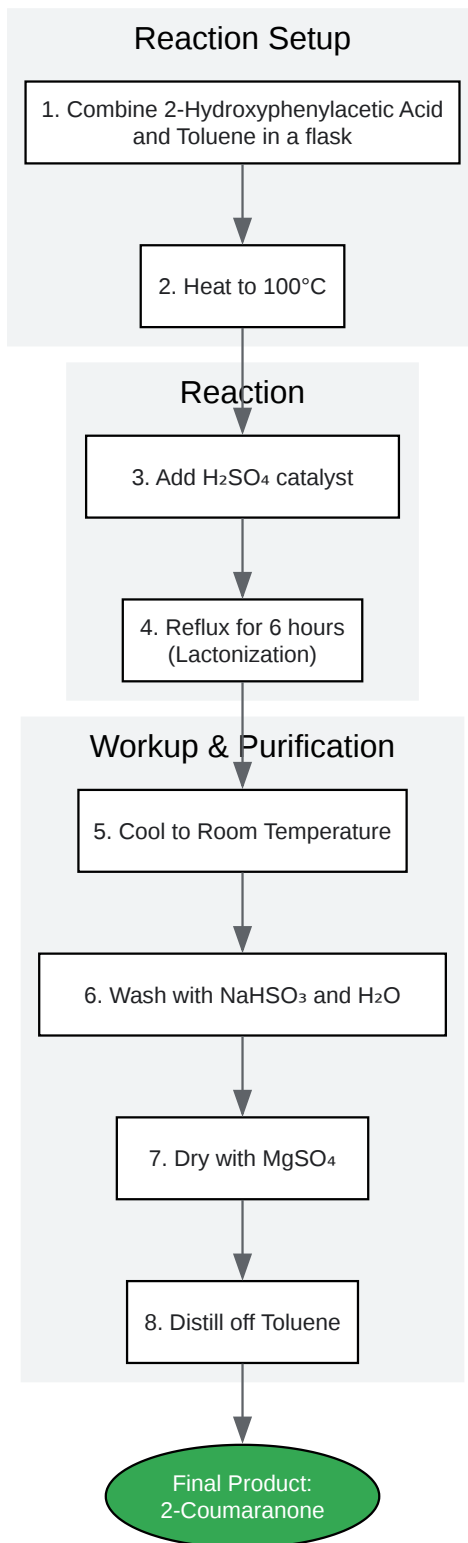
- 2-Hydroxyphenylacetic acid (15.2g, 100 mmol)
- Toluene (100 mL)
- Dilute Sulfuric Acid (8 mol/L, 1 mL)

- Sodium bisulfite solution
- Anhydrous magnesium sulfate
- Deionized water

Procedure:

- To a 250 mL three-necked flask equipped with a stirrer and a water separator, add 15.2 g (100 mmol) of 2-hydroxyphenylacetic acid and 100 mL of toluene.
- Heat the mixture to 100 °C with stirring.
- Add 1 mL of 8 mol/L dilute sulfuric acid to the heated mixture.
- Heat the reaction mixture to reflux for 6 hours, collecting the water byproduct in the separator.
- After 6 hours, cool the reaction mixture to room temperature.
- Wash the organic phase sequentially with sodium bisulfite solution and deionized water.
- Dry the organic phase over anhydrous magnesium sulfate.
- Remove the toluene by distillation to yield the 2-**coumaranone** product. A reported yield for this method is 98%.^[2]

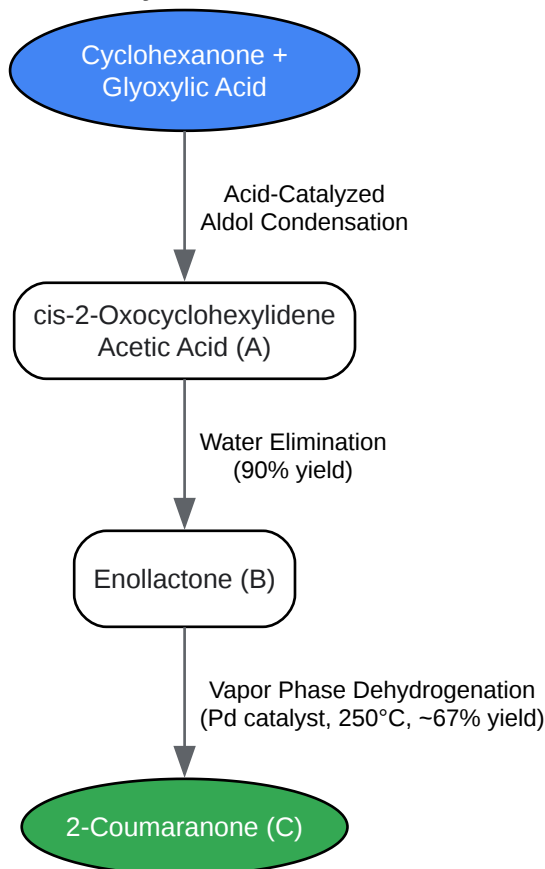
Synthesis of 2-Coumaranone from 2-Hydroxyphenylacetic Acid

[Click to download full resolution via product page](#)*Synthesis Workflow*

Industrial Synthesis Pathway

On an industrial scale, **2-coumaranone** is produced from cyclohexanone and glyoxylic acid.[1] This process involves an initial aldol condensation followed by dehydration and a final dehydrogenation step.[1]

Industrial Synthesis of 2-Coumaranone



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Industrial Production Pathway

Key Applications and Biological Relevance

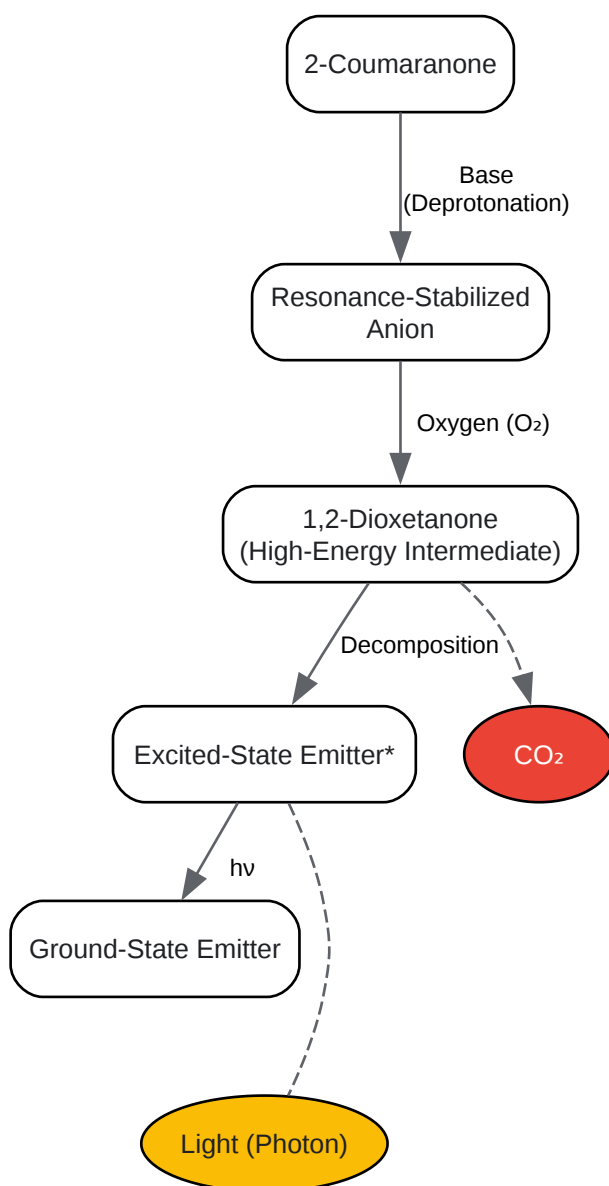
2-Coumaranone is a versatile precursor in the synthesis of a wide range of commercially important molecules. It is a key starting material for the fungicide azoxystrobin and the antiarrhythmic drug dronedarone.[1] Furthermore, its derivatives are utilized in the production of fluorescent dyes and as antioxidants for polymer stabilization.[1]

Chemiluminescence

A notable property of 2-**coumaranone** derivatives is their ability to produce light through chemiluminescence, particularly in the presence of a strong base and oxygen. This has led to their use in various bioanalytical assays.

The accepted mechanism involves the deprotonation of the 2-**coumaranone**, which then reacts with oxygen to form a high-energy 1,2-dioxetanone intermediate.[3] The decomposition of this intermediate releases CO₂ and generates an excited-state emitter molecule, which then decays to its ground state by emitting light.[3]

Chemiluminescence Mechanism of 2-Coumaranone



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Chemiluminescence Pathway

Experimental Protocol: Antioxidant Activity Assays

Derivatives of 2-**coumaranone** have been investigated for their antioxidant properties. Standard assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay and the Ferric Reducing Antioxidant Power (FRAP) assay are commonly employed.

DPPH Radical Scavenging Assay Protocol:

- Prepare a 0.2 mM solution of DPPH in ethanol.
- Dissolve the test compound (e.g., a 2-**coumaranone** derivative) in a suitable solvent.
- Mix 1 mL of the test compound solution with 1 mL of the DPPH solution.
- Shake the mixture and incubate in the dark for 30 minutes.
- Measure the absorbance of the solution at 517 nm using a UV-VIS spectrophotometer.
- A control is prepared using 1 mL of ethanol in place of the test compound solution.
- The percentage of radical scavenging activity is calculated based on the reduction in absorbance compared to the control. Trolox is often used as a reference standard.^[7]

Ferric Reducing Antioxidant Power (FRAP) Assay Protocol:

- Prepare the FRAP reagent by mixing 10 volumes of 30 mM acetate buffer (pH 3.6), 1 volume of 10 mM TPTZ (2,4,6-tripyridyl-s-triazine) in 40 mM HCl, and 1 volume of 20 mM $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$.
- Warm the FRAP reagent to 37 °C.
- Dilute the test compound with methanol.
- Add 0.1 mL of the diluted test compound to 3 mL of the pre-warmed FRAP reagent.

- Measure the absorbance of the mixture at 593 nm after a set incubation period.
- The antioxidant power is determined by comparing the absorbance change to a standard curve prepared with known concentrations of ferrous ions (Fe^{2+}).^[7]

Conclusion for Drug Development Professionals

2-Coumaranone represents a privileged scaffold in medicinal chemistry. Its derivatives have shown a range of biological activities, including anti-inflammatory, anticoagulant, and antimicrobial effects.^[5] The core structure's stability and reactivity make it an excellent starting point for the development of novel therapeutic agents. The established synthetic routes and its utility in creating diverse chemical libraries underscore its value for drug discovery and development programs. Researchers are encouraged to explore this versatile molecule for creating novel compounds with potential therapeutic applications.

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